

Physicochemical Properties of N,N-Dihexyloctan-1-amine: A Technical Guide

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Compound of Interest

Compound Name: *N,N-Dihexyloctan-1-amine*

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Introduction

N,N-Dihexyloctan-1-amine is a tertiary amine with a molecular formula of $C_{20}H_{43}N$. Due to its long alkyl chains, it is expected to be a lipophilic, oily liquid at room temperature. While specific experimental data for this compound is not readily available in public literature, this guide provides estimated physicochemical properties based on the known characteristics of similar long-chain tertiary amines and general principles of organic chemistry. It also outlines detailed experimental protocols for the determination of these properties and presents a general workflow for its synthesis and purification.

Core Physicochemical Properties (Estimated)

The following table summarizes the estimated physicochemical properties of **N,N-Dihexyloctan-1-amine**. These values are derived from data for related compounds such as N,N-dimethyl-1-octanamine and trioctylamine and should be considered as approximations pending experimental verification.

Property	Estimated Value	Notes
Molecular Weight	297.57 g/mol	Calculated from the molecular formula.
Boiling Point	> 300 °C	Tertiary amines have lower boiling points than primary or secondary amines of similar molecular weight due to the absence of hydrogen bonding. [1][2] The boiling point is expected to be high due to the large molecular size and significant van der Waals forces.
Melting Point	< 0 °C	Similar long-chain tertiary amines are liquids at room temperature. The melting point of N,N-dimethyl-1-octanamine is -57 °C.[3]
Density	~0.8 g/mL	The density is expected to be less than that of water. The density of N,N-dimethyl-1-octanamine is 0.765 g/mL.[3]
Solubility in Water	Insoluble	Long-chain amines are generally insoluble in water due to their large hydrophobic alkyl groups.[4][5]
Solubility in Organic Solvents	Soluble	Expected to be soluble in nonpolar organic solvents like hexanes, ether, and toluene, following the "like dissolves like" principle.[6]

Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physicochemical properties of **N,N-Dihexyloctan-1-amine**.

Determination of Boiling Point (Thiele Tube Method)

This method is suitable for small quantities of liquid.^[7]

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or oil bath)
- Sample of **N,N-Dihexyloctan-1-amine**

Procedure:

- Fill the Thiele tube with a high-boiling point liquid (e.g., mineral oil or silicone oil) to a level just above the side arm.
- Place a small amount of the **N,N-Dihexyloctan-1-amine** sample into the small test tube.
- Invert the capillary tube (sealed end up) and place it inside the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, ensuring the heat-transfer liquid covers the sample.
- Gently heat the side arm of the Thiele tube.^[8]

- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[8][9] Record this temperature.

Determination of Density (Pycnometer Method)

A pycnometer is a flask with a specific, accurately known volume, used for precise density measurements of liquids.[10]

Apparatus:

- Pycnometer (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to ± 0.0001 g)
- Thermometer
- Water bath
- Sample of **N,N-Dihexyloctan-1-amine**

Procedure:

- Clean and thoroughly dry the pycnometer.
- Weigh the empty, dry pycnometer on the analytical balance and record the mass (m_1).
- Fill the pycnometer with the **N,N-Dihexyloctan-1-amine** sample, ensuring no air bubbles are trapped.
- Place the filled pycnometer in a constant temperature water bath until it reaches thermal equilibrium (e.g., 20 °C or 25 °C).

- Carefully place the stopper on the pycnometer, allowing any excess liquid to overflow from the capillary.
- Dry the outside of the pycnometer and weigh it. Record the mass (m_2).
- Empty and clean the pycnometer.
- Fill the pycnometer with distilled water and repeat steps 4-6. Record the mass of the pycnometer filled with water (m_3).
- The density of the sample (ρ_{sample}) can be calculated using the following formula:
$$\rho_{\text{sample}} = [(m_2 - m_1) / (m_3 - m_1)] * \rho_{\text{water}}$$
where ρ_{water} is the known density of water at the experimental temperature.[\[11\]](#)

Determination of Solubility

This protocol outlines a qualitative and semi-quantitative method for determining solubility.[\[12\]](#)
[\[13\]](#)

Apparatus:

- Test tubes
- Graduated pipettes or cylinders
- Vortex mixer or shaker
- Analytical balance
- Various solvents (e.g., water, ethanol, acetone, hexane, toluene)

Procedure:

- Qualitative Assessment:
 - Add approximately 1 mL of the solvent to a test tube.
 - Add a few drops of **N,N-Dihexyloctan-1-amine** to the solvent.

- Vortex or shake the test tube for 1-2 minutes.
- Visually observe if the amine dissolves completely, is partially soluble, or is insoluble.[14]
- Semi-Quantitative Assessment (for soluble/partially soluble cases):
 - Weigh a specific amount of **N,N-Dihexyloctan-1-amine** (e.g., 100 mg) into a test tube.
 - Add a known volume of the solvent (e.g., 1 mL) incrementally.
 - After each addition, vortex or shake the mixture until the solute dissolves completely.
 - Continue adding the solvent until the amine is fully dissolved.
 - The solubility can be expressed as the mass of solute per volume of solvent (e.g., mg/mL). For more precise measurements, a saturated solution can be prepared, and the concentration can be determined after separating the undissolved solute.[15]

Synthesis and Purification Workflow

A common method for the synthesis of tertiary amines is the alkylation of a secondary amine. [16][17] In this case, **N,N-Dihexyloctan-1-amine** can be synthesized by the reaction of dihexylamine with an octyl halide (e.g., 1-bromooctane). The purification of the final product is crucial to remove any unreacted starting materials and byproducts.



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Figure 1. General workflow for the synthesis and purification of **N,N-Dihexyloctan-1-amine**.

Signaling Pathways and Biological Activity

Currently, there is no specific information available in the public domain regarding the signaling pathways or biological activities of **N,N-Dihexyloctan-1-amine**. Given its structure as a long-chain tertiary amine, it may exhibit properties such as membrane interaction or surfactant-like behavior. However, any potential biological effects would need to be determined through dedicated in vitro and in vivo studies.

Conclusion

This technical guide provides a foundational understanding of the physicochemical properties of **N,N-Dihexyloctan-1-amine** for researchers and professionals in drug development. While experimental data for this specific molecule is sparse, the provided estimations, detailed experimental protocols, and a general synthesis workflow offer a solid starting point for its further investigation and application. It is imperative that the estimated properties are experimentally verified for any critical applications.

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References

- 1. m.youtube.com [m.youtube.com]
- 2. m.youtube.com [m.youtube.com]
- 3. chemsynthesis.com [chemsynthesis.com]
- 4. quora.com [quora.com]
- 5. quora.com [quora.com]
- 6. 23.1. Properties of amines | Organic Chemistry II [courses.lumenlearning.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. uomus.edu.iq [uomus.edu.iq]
- 9. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 10. mt.com [mt.com]
- 11. uoanbar.edu.iq [uoanbar.edu.iq]

- 12. sciencebuddies.org [sciencebuddies.org]
- 13. education.com [education.com]
- 14. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 15. Measuring Solubility | Secondaire | Alloprof [alloprof.qc.ca]
- 16. quora.com [quora.com]
- 17. chemguide.co.uk [chemguide.co.uk]
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